

An In-depth Technical Guide to the Safety and Handling of Decanenitrile

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Compound of Interest

Compound Name: Decanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **decanenitrile** (CAS No. 1975-78-6), a long-chain aliphatic nitrile used in various research and development applications, including as a fragrance ingredient and an intermediate in organic synthesis.^[1] Due to its potential hazards, a thorough understanding of its properties and associated safety measures is crucial for all personnel handling this chemical.

Chemical and Physical Properties

Decanenitrile is a colorless to pale yellow liquid with a mild, characteristic odor.^[1] It is insoluble in water but soluble in organic solvents like ethanol and ether.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Decanenitrile**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₉ N	[2][3]
Molecular Weight	153.26 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Mild, characteristic	[1]
Boiling Point	241-243 °C	[4]
Melting Point	-15 °C	[4]
Flash Point	97 °C (closed cup)	[3]
Specific Gravity	0.813 - 0.828 @ 20°C	
Vapor Pressure	0.0325 mmHg @ 25°C	
Water Solubility	Insoluble	[1]
logP (Octanol/Water Partition Coefficient)	3.65 - 3.7	[2][4]

Hazard Identification and GHS Classification

Decanenitrile is classified as a hazardous substance.[5][6] It is harmful if swallowed, in contact with skin, or inhaled.[7][8] It is also known to cause skin and eye irritation.[9][10] Furthermore, **decanenitrile** is very toxic to aquatic life with long-lasting effects.[2] The GHS classification is summarized in Table 2 and visualized in the diagram below.

Table 2: GHS Hazard Classification for **Decanenitrile**

Hazard Class	Hazard Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[8]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[8]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[11]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life	[2]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects	[2]

Caption: GHS Hazard Pictograms and Statements for **Decanenitrile**.

Toxicological Information

While **decanenitrile** is classified for acute toxicity, specific quantitative data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values are not consistently available in the reviewed literature.[2][6][8] One source indicates an inhalation LC50 of >5.09 mg/L, but further details on the study parameters are lacking.[5] Nitrile compounds, in general, can exhibit toxicity through the liberation of cyanide ions in the body.[12]

Chronic Exposure: Long-term or repeated exposure to nitrile compounds may lead to symptoms such as headache, dizziness, nausea, and respiratory irritation.[6]

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Avoid contact with skin, eyes, and clothing.[6][12]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile rubber), safety goggles or a face shield, and a lab coat.[8]
- Do not eat, drink, or smoke in the work area.[9][10]
- Wash hands thoroughly after handling.[6]
- Keep away from heat, sparks, and open flames.[6]

Storage:

- Store in a cool, dry, well-ventilated area.[6][7]
- Keep containers tightly closed when not in use.[6][7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5][8]

First Aid Measures

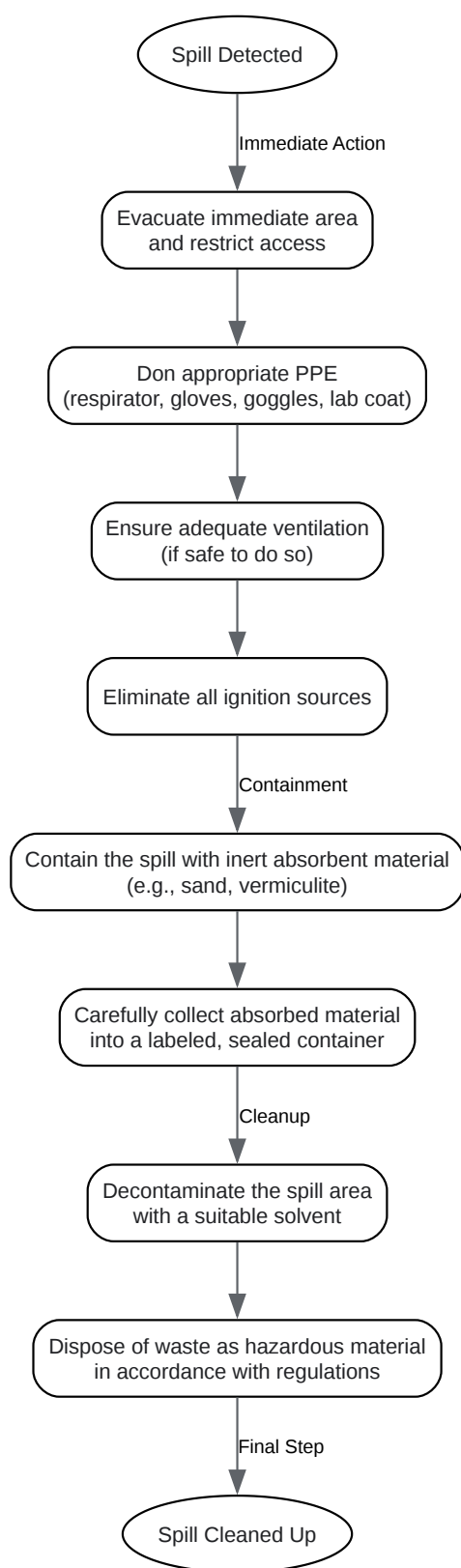
In case of exposure, immediate medical attention is crucial.[6]

Table 3: First Aid Measures for **Decanenitrile** Exposure

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[7][8]
Skin Contact	Immediately remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	[7][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[7][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6][7]

Accidental Release and Fire-Fighting Measures

Accidental Release: In the event of a spill, follow the workflow outlined in the diagram below. The primary objectives are to ensure personnel safety, contain the spill, and prevent environmental contamination.



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Caption: Workflow for Handling a **Decanenitrile** Spill.

Fire-Fighting: **Decanenitrile** is a combustible liquid.[6]

- Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[6]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][8]
- Hazardous Combustion Products: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[7][8]

Experimental Protocols for Safety Assessment

Detailed experimental protocols for the safety assessment of **decanenitrile** are not readily available in the public domain. However, standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for regulatory purposes.[1][4] These include:

- Acute Oral Toxicity: OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method) or OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure).[13] These methods involve administering the substance to animals and observing for signs of toxicity and mortality.
- Skin Irritation: OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[14][15] This in vitro method uses reconstructed human epidermis to assess the potential of a substance to cause skin irritation, thereby reducing the need for animal testing.[16]
- Eye Irritation: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).[17][18][19] This test involves applying the substance to the eye of an animal (typically a rabbit) and observing for ocular lesions. In vitro alternatives are also available and preferred when possible.

Researchers planning to conduct safety assessments on **decanenitrile** or its derivatives should consult the latest versions of these and other relevant OECD guidelines.

Disposal Considerations

Decanenitrile and its containers must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[6] Do not dispose of it down the drain or into the environment.[6]

Conclusion

Decanenitrile is a valuable chemical for research and development but poses significant health and environmental hazards. Strict adherence to the safety precautions outlined in this guide is essential to minimize the risk of exposure and ensure a safe working environment. All personnel should be thoroughly trained in the proper handling, storage, and emergency procedures for this compound.

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